

Determining the Minimum Inhibitory Concentration (MIC) of Flavicin: Application Notes and Protocols

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Compound of Interest

Compound Name: *Flavicin*
Cat. No.: *B14110665*

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Introduction

Flavicin, a novel flavonoid compound, has demonstrated significant potential as an antimicrobial agent. This document provides detailed application notes and standardized protocols for determining its Minimum Inhibitory Concentration (MIC). The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism in vitro.[1] Establishing the MIC is a critical step in the assessment of a new antimicrobial agent, providing a quantitative measure of its potency.[2][3]

These protocols are designed to be reproducible and are based on established methods for antimicrobial susceptibility testing, with specific considerations for flavonoid compounds.[4] Accurate and consistent MIC determination is essential for the preclinical development of **Flavicin** and for defining its potential therapeutic applications.

Data Presentation: Minimum Inhibitory Concentration (MIC) of Flavicin

The following table summarizes hypothetical MIC values for **Flavicin** against a panel of common pathogenic bacteria. This data is presented as a representative example to illustrate the expected outcomes of the protocols described below.

Microorganism	Strain	MIC Range (µg/mL)
Staphylococcus aureus	ATCC 29213	16 - 64
Staphylococcus aureus (MRSA)	ATCC 43300	32 - 128
Escherichia coli	ATCC 25922	64 - 256
Pseudomonas aeruginosa	ATCC 27853	128 - 512
Enterococcus faecalis	ATCC 29212	32 - 128

Experimental Protocols

Three standard methods for MIC determination are detailed below: Broth Microdilution, Agar Dilution, and Gradient Diffusion (E-test).

Broth Microdilution Method

This is a widely used method for determining the MIC of antimicrobial agents in a liquid medium, often performed in 96-well microtiter plates.[\[1\]](#)[\[5\]](#)

Materials:

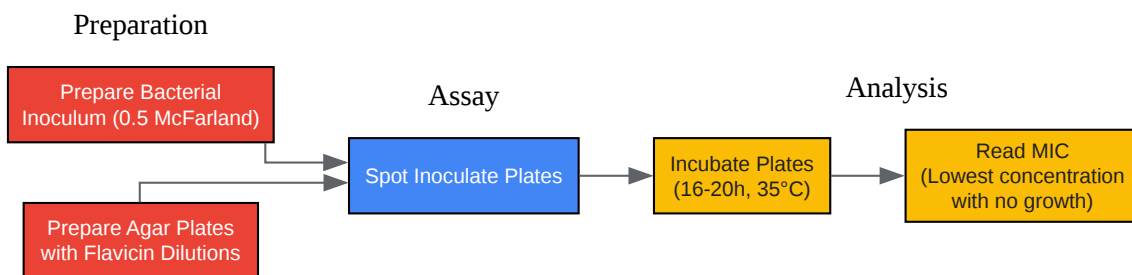
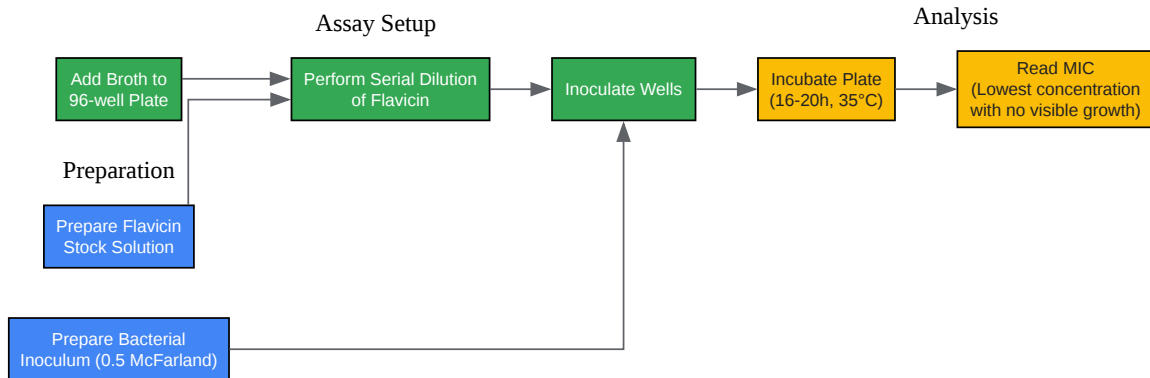
- **Flavicin**
- Dimethyl sulfoxide (DMSO)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates with lids

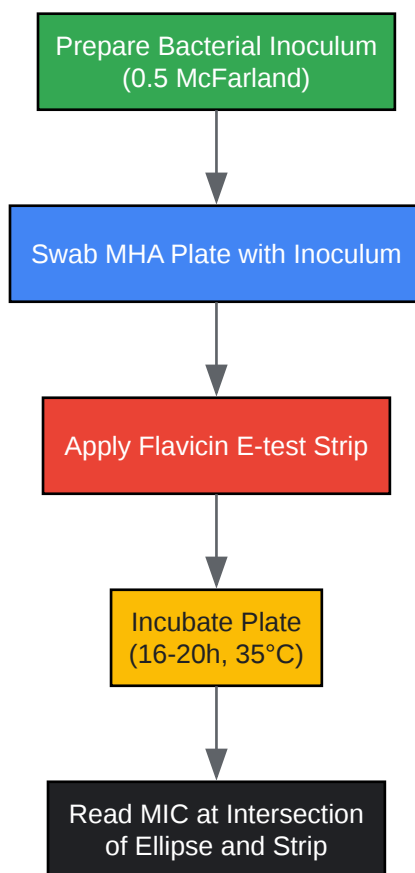
- Test microorganisms (e.g., ATCC quality control strains)
- Sterile saline (0.85% NaCl)
- 0.5 McFarland turbidity standard
- Spectrophotometer or nephelometer
- Incubator (35°C ± 2°C)
- Micropipettes and sterile tips

Protocol:

- Preparation of **Flavicin** Stock Solution:
 - Due to the hydrophobic nature of many flavonoids, dissolve **Flavicin** in 100% DMSO to create a high-concentration stock solution (e.g., 10 mg/mL).
 - Further dilute the stock solution in CAMHB to achieve a working concentration that is twice the highest concentration to be tested.
- Inoculum Preparation:
 - From a fresh (18-24 hour) culture on a non-selective agar plate, select 3-5 isolated colonies.
 - Suspend the colonies in sterile saline to match the turbidity of a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL).
 - Within 15 minutes, dilute this suspension in CAMHB to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in each test well.[5]
- Plate Setup and Serial Dilution:
 - Add 100 μ L of sterile CAMHB to all wells of a 96-well plate.
 - Add 100 μ L of the **Flavicin** working solution to the first column of wells.

- Perform a two-fold serial dilution by transferring 100 µL from the first column to the second, mixing thoroughly, and continuing this process across the plate to the tenth column.
- Discard 100 µL from the tenth column.
- Column 11 will serve as the growth control (inoculum without **Flavicin**).
- Column 12 will serve as the sterility control (broth only).
- Inoculation:
 - Inoculate all wells, except for the sterility control, with 100 µL of the prepared bacterial inoculum. The final volume in each well will be 200 µL.
- Incubation:
 - Cover the plate and incubate at 35°C ± 2°C for 16-20 hours in ambient air.
- Reading the MIC:
 - The MIC is the lowest concentration of **Flavicin** that completely inhibits visible bacterial growth. Growth is typically observed as turbidity or a pellet at the bottom of the well.





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